

Ethyl 4-isocyanatobenzoate-d4 CAS number and molecular weight.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 4-isocyanatobenzoate-d4

Cat. No.: B12394979

[Get Quote](#)

Technical Guide: Ethyl 4-isocyanatobenzoate-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Ethyl 4-isocyanatobenzoate-d4**, a deuterated analog of Ethyl 4-isocyanatobenzoate. This isotopically labeled compound is a valuable tool in analytical and research settings, particularly in pharmacokinetic and metabolic studies.

Core Compound Information

Ethyl 4-isocyanatobenzoate-d4 is the deuterated form of Ethyl 4-isocyanatobenzoate, where four hydrogen atoms on the benzene ring have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based quantitative analysis.

Quantitative Data

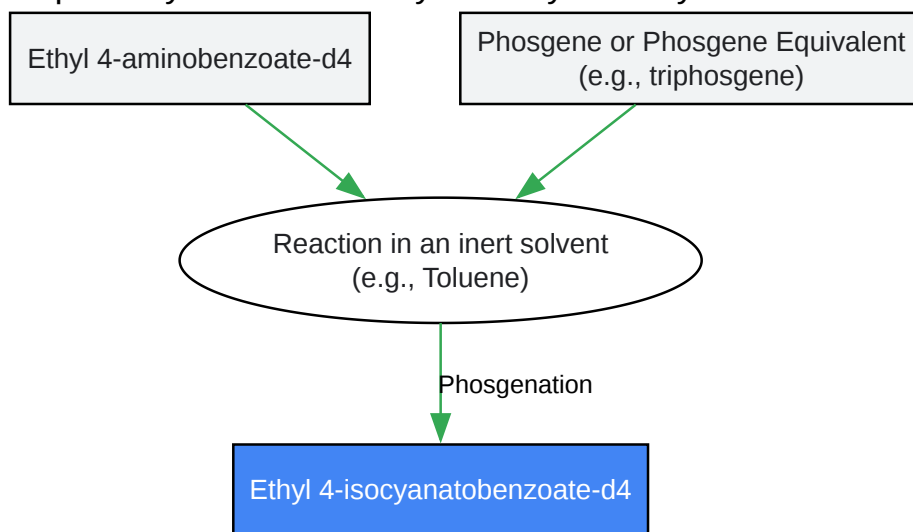
The key quantitative specifications for **Ethyl 4-isocyanatobenzoate-d4** are summarized in the table below.

Parameter	Value	Reference
CAS Number	1219802-91-1	[1][2]
Molecular Formula	C ₁₀ H ₅ D ₄ NO ₃	[2]
Molecular Weight	195.21 g/mol	[2]
Purity (GC)	≥98%	[2]
Isotopic Enrichment	≥99.7%	[2]
Appearance	White to off-white solid	[2]

Synthetic Pathway Overview

The synthesis of **Ethyl 4-isocyanatobenzoate-d4** typically involves a two-step process starting from the deuterated precursor, Ethyl 4-aminobenzoate-d4. The amine is then converted to an isocyanate. A plausible synthetic workflow is outlined below.

Conceptual Synthetic Pathway for Ethyl 4-isocyanatobenzoate-d4



[Click to download full resolution via product page](#)

Caption: Synthetic route from a deuterated amine precursor.

Experimental Protocols

General Protocol for Use as an Internal Standard in LC-MS/MS Analysis

Ethyl 4-isocyanatobenzoate-d4 is primarily used as an internal standard in quantitative bioanalysis to account for variability during sample preparation and analysis.

Objective: To accurately quantify the non-deuterated analyte, Ethyl 4-isocyanatobenzoate, in a biological matrix (e.g., plasma, urine).

Materials:

- **Ethyl 4-isocyanatobenzoate-d4** (Internal Standard, IS)
- Ethyl 4-isocyanatobenzoate (Analyte)
- Biological matrix (e.g., human plasma)
- Acetonitrile (ACN)
- Formic acid
- Water, LC-MS grade
- LC-MS/MS system

Methodology:

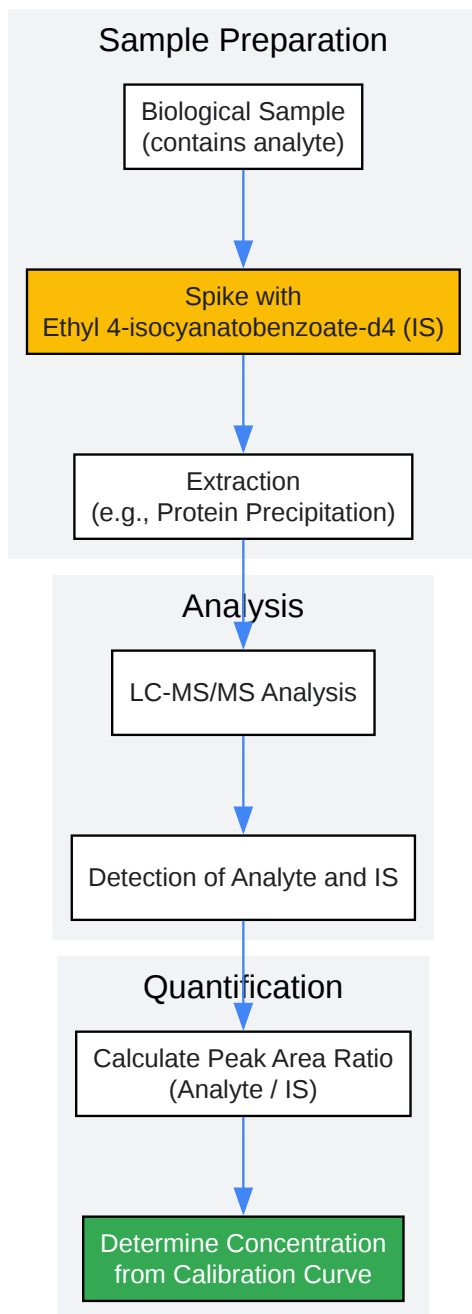
- Preparation of Stock Solutions:
 - Prepare a stock solution of the analyte and the internal standard (**Ethyl 4-isocyanatobenzoate-d4**) in a suitable organic solvent (e.g., ACN or DMSO) at a concentration of 1 mg/mL.
- Preparation of Working Solutions:

- Prepare serial dilutions of the analyte stock solution to create calibration standards.
- Prepare a working solution of the internal standard at a fixed concentration.
- Sample Preparation (Protein Precipitation):
 - To 50 μL of each calibration standard, quality control sample, and study sample, add 150 μL of the internal standard working solution in acetonitrile.
 - Vortex mix for 1 minute to precipitate proteins.
 - Centrifuge at 10,000 rpm for 10 minutes.
 - Transfer the supernatant to a clean vial for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC):
 - Use a C18 reverse-phase column.
 - Employ a gradient elution with a mobile phase consisting of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Mass Spectrometry (MS/MS):
 - Operate the mass spectrometer in positive electrospray ionization (ESI) mode.
 - Monitor the specific mass transitions for the analyte and the internal standard using Multiple Reaction Monitoring (MRM).
- Data Analysis:
 - Calculate the peak area ratio of the analyte to the internal standard.
 - Construct a calibration curve by plotting the peak area ratio against the analyte concentration for the calibration standards.
 - Determine the concentration of the analyte in the study samples from the calibration curve.

Signaling Pathways and Logical Relationships

The primary utility of **Ethyl 4-isocyanatobenzoate-d4** is not in modulating signaling pathways but in its application in analytical workflows. The logical relationship in its use is depicted in the following diagram.

Workflow for a Bioanalytical Assay using a Deuterated Internal Standard

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [Ethyl 4-isocyanatobenzoate-d4 CAS number and molecular weight.]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12394979#ethyl-4-isocyanatobenzoate-d4-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b12394979#ethyl-4-isocyanatobenzoate-d4-cas-number-and-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com